

2-Indanone CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Indanone

Cat. No.: B058226

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Technical Data Sheet: 2-Indanone

This guide provides core technical specifications for **2-Indanone**, a ketone compound used in various research and development applications. The data presented is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

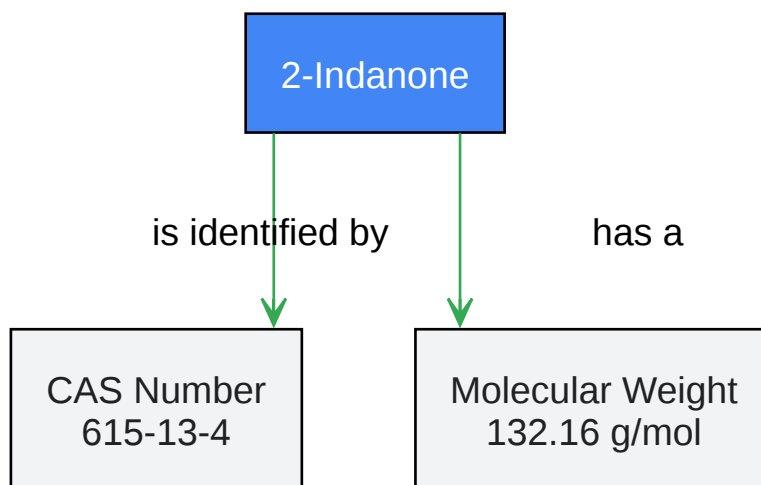
Physicochemical Properties

The fundamental identifiers and properties of **2-Indanone** are summarized below. This information is critical for substance identification, experimental design, and regulatory compliance.

Property	Value
CAS Number	615-13-4[1][2][3][4]
Molecular Formula	C ₉ H ₈ O[1][2][4]
Molecular Weight	132.16 g/mol [1][2][3][4]
Alternate Names	β-Hydrindone, 1,3-dihydro-2H-inden-2-one[1][2][4][5]
IUPAC Name	1,3-dihydroinden-2-one[1][6]

Structural and Identification Relationship

The following diagram illustrates the logical connection between the common name of the compound and its primary quantitative identifiers.



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Caption: Relationship between **2-Indanone** and its key identifiers.

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